

# Troubleshooting protein aggregation during dialysis to remove decyl glucoside

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## Compound of Interest

Compound Name: Decyl glucoside

Cat. No.: B130128

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## Technical Support Center: Protein Purification and Stability

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during protein purification, with a specific focus on preventing protein aggregation during the removal of **decyl glucoside** via dialysis.

### Troubleshooting Guides

#### Issue: My protein is aggregating/precipitating during dialysis to remove decyl glucoside.

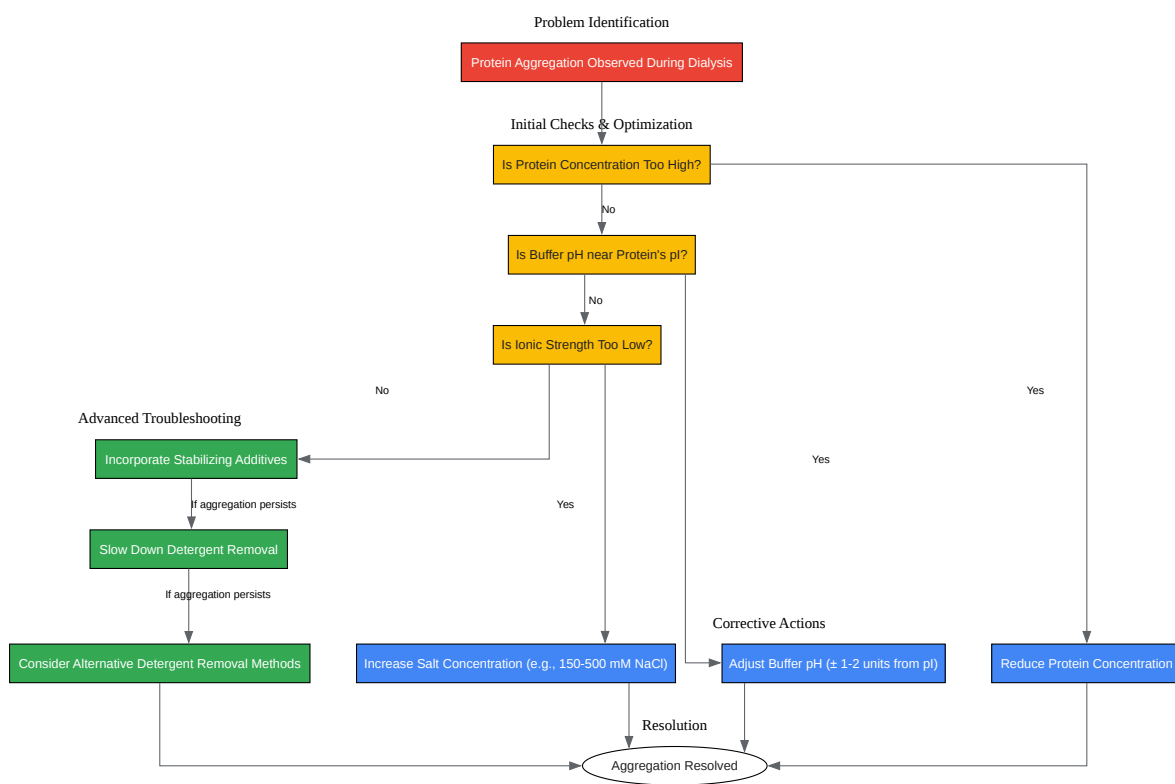
This is a common issue that can arise from a variety of factors related to the protein itself, the detergent, and the dialysis buffer conditions. The following guide provides a systematic approach to troubleshooting this problem.

Initial Assessment:

- Visual Inspection: Observe the dialysis bag for any visible cloudiness or precipitate.[\[1\]](#)[\[2\]](#)
- Quantify Aggregation: Before and after dialysis, assess the extent of aggregation using methods like Dynamic Light Scattering (DLS) or Size Exclusion Chromatography (SEC).[\[3\]](#)[\[4\]](#)  
[\[5\]](#)

### Troubleshooting Workflow:

The following diagram outlines a step-by-step process to diagnose and resolve protein aggregation during detergent removal.



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## References

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